Application Notes and Protocols for Preparing RP-001 Hydrochloride Stock Solution

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Compound of Interest

Compound Name:	*RP-001 hydrochloride*
CAS No.:	*1306761-53-4; 1781880-34-9*
Cat. No.:	*B2819014*

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Introduction

RP-001 hydrochloride is a potent and selective agonist of the Sphingosine-1-Phosphate Receptor 1 (S1P1), a G protein-coupled receptor that plays a critical role in regulating lymphocyte trafficking, endothelial barrier function, and other physiological processes.[1][2] The hydrochloride salt form of RP-001 is often used in research due to its improved solubility and stability. Accurate and consistent preparation of stock solutions is paramount for obtaining reliable and reproducible results in downstream applications, including in vitro and in vivo studies. This document provides detailed protocols for the preparation, storage, and quality control of **RP-001 hydrochloride** stock solutions, as well as an exemplary experimental protocol for a cell-based assay.

Quantitative Data Summary

The physicochemical properties of **RP-001 hydrochloride** are summarized in Table 1. Table 2 provides the necessary mass of **RP-001 hydrochloride** to prepare various concentrations of stock solutions in dimethyl sulfoxide (DMSO).

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Table 1: Physicochemical Properties of **RP-001 Hydrochloride**

Property	Value
Chemical Name	N-[4-[5-[3-Cyano-4-(1-methylethoxy)phenyl]-1,2,4-oxadiazol-3-yl]-2,3-dihydro-1H-inden-1-yl]-β-alanine hydrochloride
Molecular Formula	$C_{24}H_{24}N_4O_4 \cdot HCl$
Molecular Weight	468.93 g/mol [1]
CAS Number	1781880-34-9[3][4]
Appearance	Solid
Purity	≥98%[2]
Solubility	Soluble in DMSO (up to 100 mM)[4][5]
Storage (Solid)	Store at -20°C[1]

Table 2: Preparation of **RP-001 Hydrochloride** Stock Solutions in DMSO

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.469 mg	2.345 mg	4.689 mg
5 mM	2.345 mg	11.725 mg	23.447 mg
10 mM	4.689 mg	23.447 mg	46.893 mg
50 mM	23.447 mg	117.235 mg	234.469 mg
100 mM	46.893 mg	234.469 mg	468.938 mg

Experimental Protocols

Protocol 1: Preparation of a 10 mM **RP-001 Hydrochloride** Stock Solution in DMSO

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This protocol describes the preparation of a 10 mM stock solution of **RP-001 hydrochloride** in DMSO.

Materials:

- **RP-001 hydrochloride** powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber-colored microcentrifuge tubes or glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Pre-weighing Preparations:
  - Allow the container of **RP-001 hydrochloride** powder to equilibrate to room temperature before opening to minimize moisture absorption, as hydrochloride salts can be hygroscopic.
  - Perform all manipulations in a chemical fume hood.
  - Label a sterile amber microcentrifuge tube or glass vial with the compound name, concentration, solvent, and date.
- Weighing the Compound:
  - Tare the labeled tube/vial on a calibrated analytical balance.
  - Carefully weigh 4.69 mg of **RP-001 hydrochloride** powder directly into the tared container.

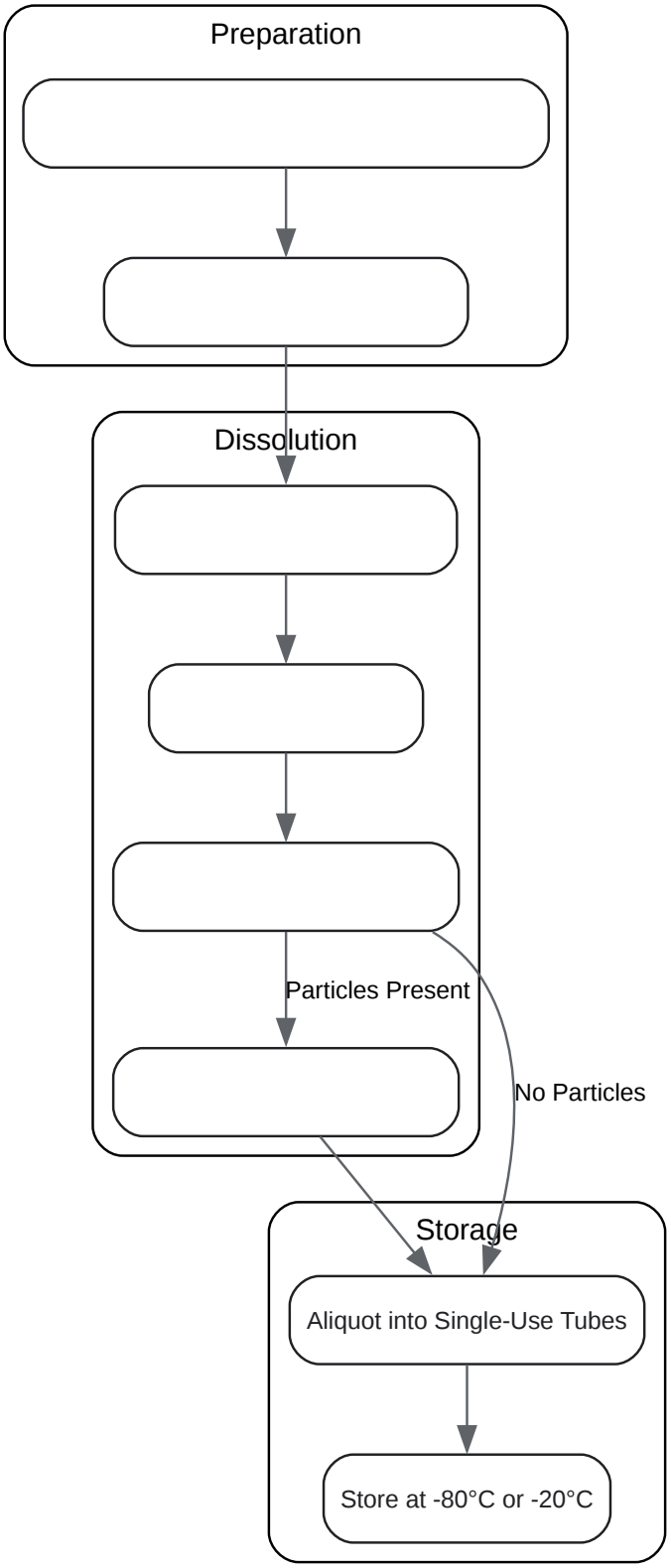
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- Dissolution:
  - Add 1 mL of anhydrous DMSO to the container with the **RP-001 hydrochloride** powder.
  - Securely cap the container and vortex for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution to ensure there are no visible particles. If particles remain, sonicate the solution for 5-10 minutes in a water bath at room temperature. Gentle warming (up to 37°C) can also aid dissolution but should be used with caution to avoid compound degradation.
- Storage and Handling:
  - Once the **RP-001 hydrochloride** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[6] Protect from light.

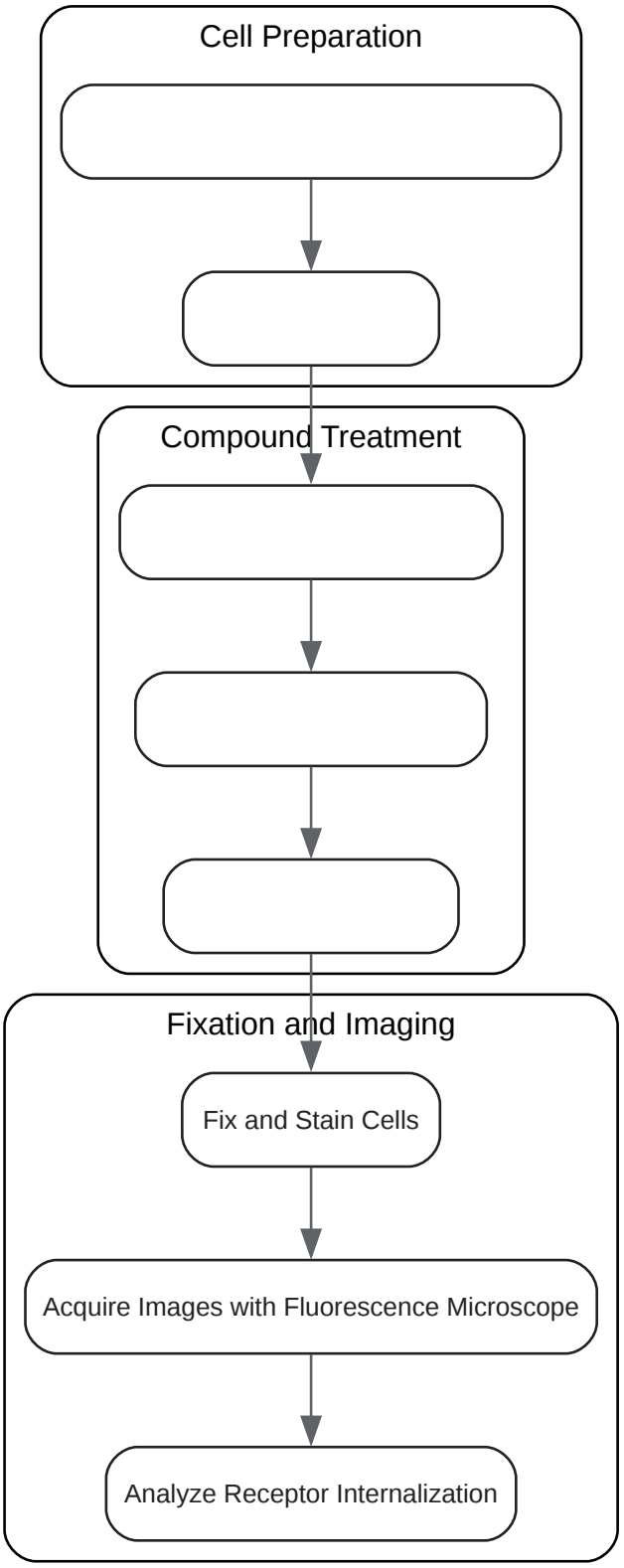
Quality Control:

- Visually inspect the stock solution for any signs of precipitation before each use. If precipitation is observed, warm the solution to 37°C and vortex or sonicate until fully dissolved.
- For sensitive applications, the concentration and purity of the stock solution can be verified using techniques such as HPLC or LC-MS.

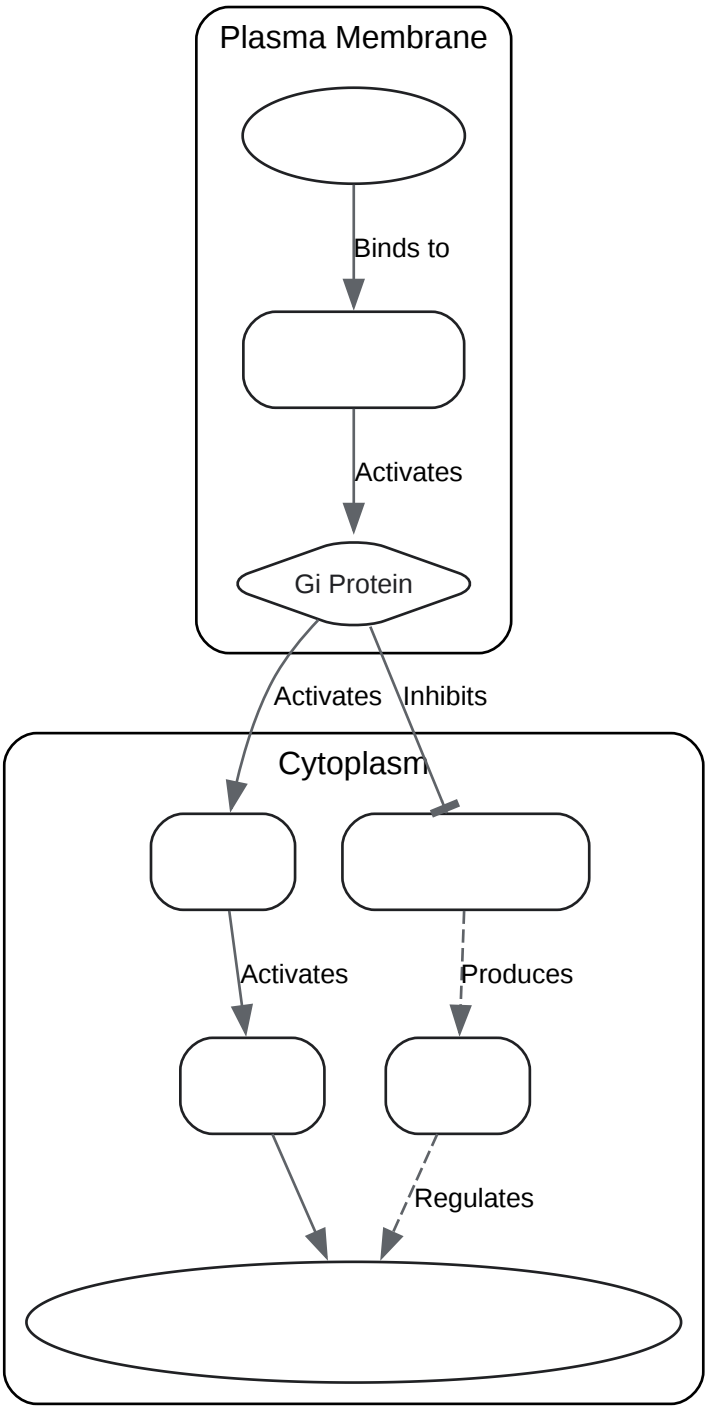
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